

Brugine solution preparation and storage conditions

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Compound of Interest

Compound Name: *Brugine*

Cat. No.: *B1215537*

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Application Notes and Protocols: Brugine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Brugine is a tropane alkaloid naturally occurring in the mangrove plant *Bruguiera sexangula*.^[1] Identified as (+)-tropine 1,2-dithiolan-3-carboxylate, it is a subject of interest for its potential biological activities.^[1] These application notes provide a comprehensive guide to the preparation and storage of **Brugine** solutions for research and development purposes. Due to the limited availability of public data on **Brugine**, some of the following recommendations are based on best practices for handling tropane alkaloids and other research compounds. Experimental validation by the end-user is strongly recommended.

Physicochemical Properties

A summary of the known physicochemical properties of **Brugine** is presented in Table 1.

Table 1: Physicochemical Properties of **Brugine**

Property	Value	Reference
CAS Number	14912-30-2	[1]
Molecular Formula	C ₁₂ H ₁₉ NO ₂ S ₂	[3]
Molecular Weight	273.4 g/mol	[3]
Appearance	Powder	ChemFaces
Storage (Solid)	Desiccate at -20°C	BioCrick

Solution Preparation

Solubility

Brugine is reported to be soluble in several organic solvents. While quantitative solubility data is not widely available, the following solvents have been documented to dissolve **Brugine**.

Table 2: Qualitative Solubility of **Brugine**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Chloroform	Soluble	[1]
Dichloromethane	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Acetone	Soluble	[1]

Note: For biological assays, DMSO is a common solvent for creating high-concentration stock solutions. However, the final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced artifacts.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Brugine** in DMSO.

Materials:

- **Brugine** powder (MW: 273.4 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes

Procedure:

- **Equilibration:** Allow the vial of **Brugine** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out a precise amount of **Brugine** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.734 mg of **Brugine**.
- **Dissolution:** Add the weighed **Brugine** powder to a sterile microcentrifuge tube or amber glass vial. Add the desired volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 2.734 mg of **Brugine**).
- **Mixing:** Cap the tube/vial securely and vortex thoroughly until the **Brugine** is completely dissolved. Gentle warming in a water bath (37°C) may assist in dissolution.
- **Storage:** Store the stock solution at -20°C in small aliquots to minimize freeze-thaw cycles.

Table 3: Example Volumes of DMSO for a 10 mM Stock Solution

Mass of Brugine	Volume of DMSO to Add	Final Concentration
1 mg	365.7 μ L	10 mM
5 mg	1.829 mL	10 mM
10 mg	3.657 mL	10 mM

Storage and Stability

Solid Compound

The solid powder of **Brugine** should be stored in a tightly sealed container, protected from light, and kept in a desiccated environment at -20°C.

Stock Solutions

There is currently no published data on the long-term stability of **Brugine** in solution. As a tropane alkaloid with an ester linkage, **Brugine** may be susceptible to hydrolysis, especially in aqueous solutions or in the presence of acids or bases. Tropane alkaloids can also be sensitive to thermal degradation.^[4]

General Recommendations for Stock Solution Storage:

- Temperature: Store stock solutions at -20°C or -80°C for long-term storage.
- Aliquoting: Prepare small-volume aliquots to avoid repeated freeze-thaw cycles.
- Light Protection: Store solutions in amber-colored vials or protect them from light to prevent photodegradation.
- Inert Atmosphere: For extended storage, consider overlaying the solution with an inert gas like argon or nitrogen before sealing.

Table 4: Recommended Storage Conditions for **Brugine** Solutions

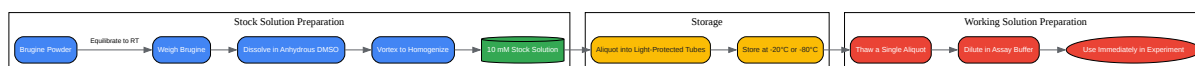
Format	Storage Temperature	Duration	Special Conditions
Solid	-20°C	Long-term	Desiccate, protect from light
Stock Solution (in DMSO)	-20°C or -80°C	Short to medium-term	Aliquot, protect from light
Working Dilutions (Aqueous)	2-8°C	Use immediately	Prepare fresh for each experiment

It is highly recommended to perform periodic quality control of the stock solution using a suitable analytical method to ensure its integrity over time.

Experimental Protocols

Workflow for Brugine Solution Preparation

The following diagram illustrates a typical workflow for the preparation of **Brugine** stock and working solutions.



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Caption: Workflow for **Brugine** solution preparation and storage.

Protocol for Stability Assessment (Recommended)

To ensure the reliability of experimental results, a stability study of **Brugine** in the chosen solvent and storage conditions is recommended. A validated analytical method is a prerequisite for this protocol.

Objective: To determine the stability of a 10 mM **Brugine** stock solution in DMSO at different storage temperatures.

Materials:

- 10 mM **Brugine** stock solution in DMSO
- HPLC-UV/MS system (or other suitable analytical instrument)
- Calibrated pipettes
- Amber vials

Procedure:

- Initial Analysis (T=0): Immediately after preparation, dilute an aliquot of the 10 mM **Brugine** stock solution to a suitable concentration for analysis (e.g., 100 μ M in mobile phase). Analyze by HPLC-UV/MS to determine the initial peak area and purity.
- Sample Storage: Aliquot the remaining stock solution into multiple amber vials and store them at the desired temperatures (e.g., Room Temperature, 4°C, -20°C).
- Time-Point Analysis: At regular intervals (e.g., 1, 2, 4, 8, 12 weeks), retrieve one aliquot from each storage temperature.
- Sample Preparation and Analysis: Prepare the samples for analysis in the same manner as the T=0 sample and analyze using the same HPLC-UV/MS method.
- Data Analysis: Compare the peak area of **Brugine** at each time point to the initial peak area to calculate the percentage of **Brugine** remaining. Monitor for the appearance of new peaks, which may indicate degradation products.

Analytical Methods (Proposed)

Currently, there are no published analytical methods specifically validated for **Brugine**. However, based on its structure as a tropane alkaloid, High-Performance Liquid Chromatography (HPLC) coupled with UV or Mass Spectrometry (MS) detection is a highly suitable technique for its quantification and purity assessment.

Table 5: Proposed HPLC Method Parameters for **Brugine** Analysis

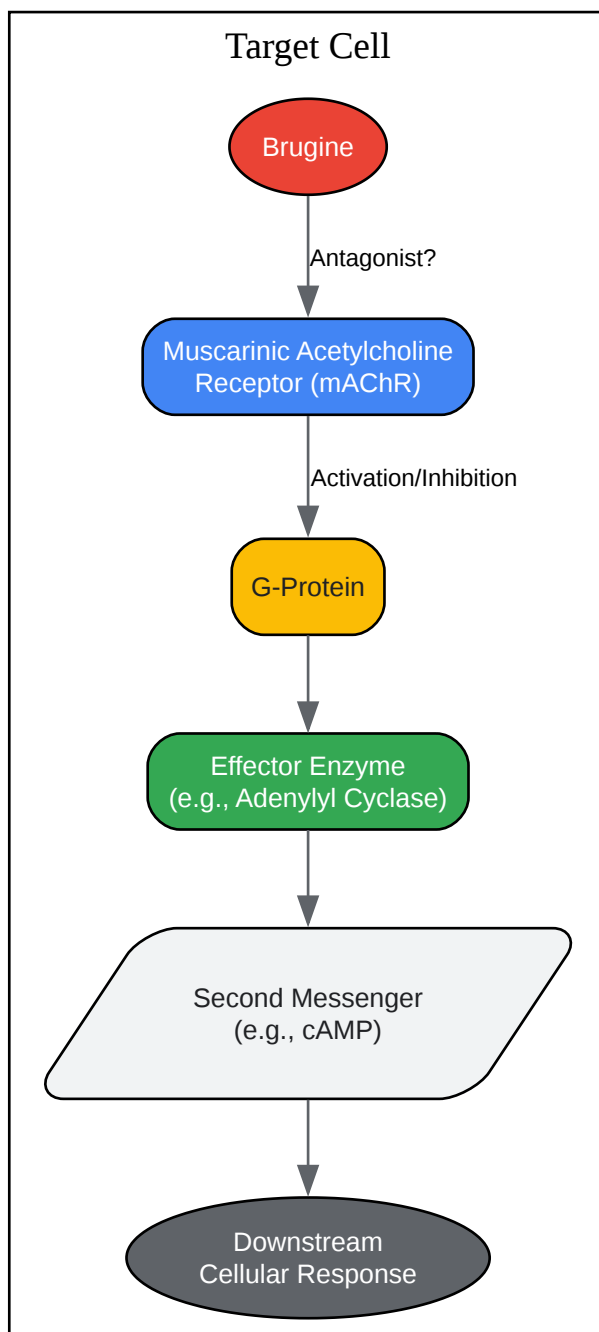
Parameter	Proposed Condition	Rationale/Comments
Column	C18 Reverse-Phase (e.g., 2.1 x 100 mm, 1.8 µm)	Commonly used for tropane alkaloid separation.
Mobile Phase A	0.1% Formic Acid in Water	Provides good peak shape for basic compounds.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Common organic modifier for reverse-phase HPLC.
Gradient	Start with a low percentage of B, ramp up to a high percentage of B	To elute Brugine and potential degradation products.
Flow Rate	0.2 - 0.4 mL/min	Typical for a 2.1 mm ID column.
Column Temperature	30-40°C	To ensure reproducible retention times.
Detection	UV at ~210 nm and/or ESI-MS in positive ion mode	Tropane alkaloids often have a UV chromophore. MS provides mass confirmation.
Injection Volume	1-5 µL	Dependent on sample concentration and instrument sensitivity.

Note: This method is a starting point and would require optimization and validation for parameters such as linearity, accuracy, precision, and limit of detection (LOD) and quantification (LOQ).

Hypothetical Signaling Pathway

The specific biological targets and signaling pathways of **Brugine** have not been elucidated. As a tropane alkaloid, it may interact with neurotransmitter receptors, such as muscarinic

acetylcholine receptors (mAChRs), similar to other well-known tropane alkaloids like atropine. The following diagram illustrates a hypothetical pathway.



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